

safety and handling precautions for solid benzyl carbamate

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Compound of Interest

Compound Name: Benzyl carbamate

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An In-depth Technical Guide to the Safe Handling of Solid **Benzyl Carbamate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for solid **benzyl carbamate**, intended for use by professionals in research and development settings. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures.

Chemical and Physical Properties

Benzyl carbamate is a white crystalline solid.^[1] It is soluble in organic solvents and moderately soluble in water.^[1]

Property	Value	References
Chemical Formula	C8H9NO2	[1][2]
Molar Mass	151.165 g·mol ⁻¹	[1]
Appearance	White solid / Light cream powder	[1][2][3]
Melting Point	86 - 89 °C (186.8 - 192.2 °F)	[2][3]
Boiling Point	No information available	[2][3]
Flash Point	No information available	[2][3]
Autoignition Temperature	No information available	[3]
Solubility in water	Moderately soluble	[1]

Hazard Identification and Classification

Benzyl carbamate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute toxicity.[4][5][6]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][5][6]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[4][5][6]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[4][5][6]

Signal Word: Warning[5]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure and ensure the stability of the compound.

Handling

- Avoid all personal contact, including inhalation of dust.[\[4\]](#)
- Use in a well-ventilated area.[\[3\]](#)[\[4\]](#) Handling in a well-ventilated place is recommended.[\[7\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, eye protection, and face protection.[\[4\]](#)[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[7\]](#)
- Avoid generating dust. Use dry clean-up procedures for spills.[\[4\]](#)

Storage

- Store in a cool, dry, well-ventilated area.[\[2\]](#)[\[4\]](#)
- Keep containers tightly closed and securely sealed.[\[2\]](#)[\[4\]](#)
- Store away from incompatible materials, such as strong oxidizing agents, strong acids, acid chlorides, acid anhydrides, and chloroformates.[\[2\]](#)[\[4\]](#)
- Store locked up.[\[3\]](#)[\[4\]](#)
- Original containers, such as polyethylene or polypropylene, are recommended.[\[4\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Control Parameter	Recommendation
Engineering Controls	Use only outdoors or in a well-ventilated area.[3] [4] Ensure eyewash stations and safety showers are close to the workstation.[2]
Eye/Face Protection	Wear safety glasses with side-shields or goggles conforming to EN166 (EU) or NIOSH (US) standards.[2][7]
Hand Protection	Wear protective gloves. Inspect gloves before use.[2][7]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[2][7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[7] A dust respirator should be worn when handling the solid.[4]

First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3][4] Call a POISON CENTER or doctor if you feel unwell.[3][4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3][4] If skin irritation occurs, get medical advice/attention.[4] Take off contaminated clothing and wash it before reuse.[4][5]
Eye Contact	Rinse cautiously with water for several minutes.[4][5] Remove contact lenses, if present and easy to do. Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[4]
Ingestion	Do NOT induce vomiting.[2][3] Immediately give a glass of water.[4] Get medical attention.[2][3]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[3][8]
- Specific Hazards: May emit poisonous and corrosive fumes during a fire.[4] Hazardous decomposition products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[2][3]
- Fire-fighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[3] Avoid breathing dust and contact with skin and eyes.[4]

- Environmental Precautions: Prevent spillage from entering drains or water courses.[4]
- Containment and Cleanup: Use dry clean-up procedures and avoid generating dust.[4]
Sweep up and shovel into suitable containers for disposal.[2][3]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[2]
- Conditions to Avoid: Incompatible products.[2]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid chlorides, acid anhydrides, and chloroformates.[2][4] Avoid contamination with oxidizing agents as ignition may result.[4]
- Hazardous Decomposition Products: Nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[2]
- Hazardous Polymerization: Does not occur.[2]

Toxicological Information

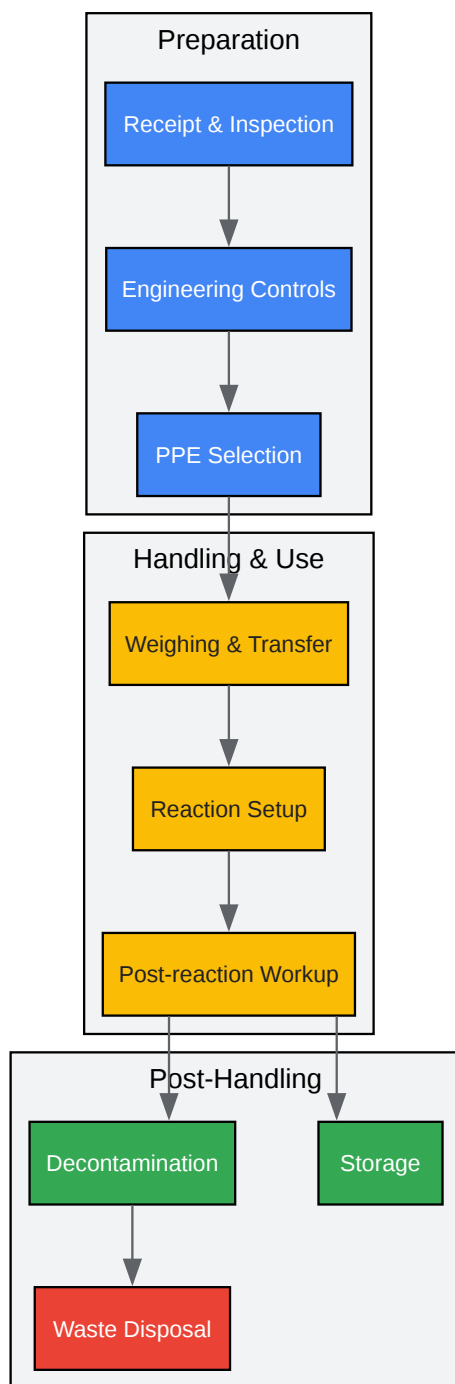
The primary toxicological concerns are acute toxicity upon ingestion or inhalation and irritation to the skin, eyes, and respiratory system.[4][6] Carbamates as a class can act as cholinesterase inhibitors, though **benzyl carbamate**'s specific mode of action is not detailed in the provided results.[9]

Experimental Protocols

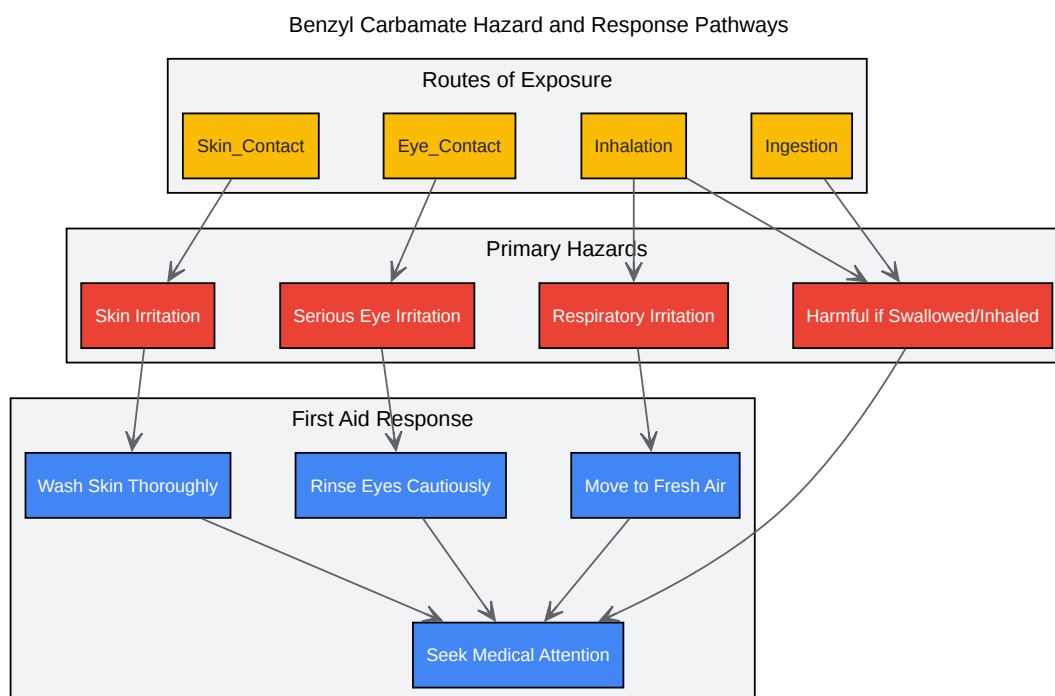
Detailed experimental protocols for the safety and toxicity testing of **benzyl carbamate** are not publicly available in the searched resources. The information presented is based on standardized safety data sheets.

Visualizations

General Safe Handling Workflow for Solid Benzyl Carbamate

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Caption: Workflow for safely handling solid **benzyl carbamate**.



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Caption: Routes of exposure, hazards, and first aid for **benzyl carbamate**.

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